

recrystallization techniques for purifying 2-Amino-5-bromonicotinic acid

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Compound of Interest

Compound Name: 2-Amino-5-bromonicotinic acid
hydrobromide

Cat. No.: B1525712

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Answering the user's request.## Technical Support Center: Recrystallization of 2-Amino-5-bromonicotinic acid

Welcome to the technical support center for the purification of 2-Amino-5-bromonicotinic acid. This guide is designed for researchers, chemists, and drug development professionals to provide in-depth, practical solutions for challenges encountered during the recrystallization of this important intermediate. Our focus is on explaining the causality behind experimental choices to empower you to optimize the procedure for the highest purity and yield.

Part 1: Foundational Knowledge & Compound Properties

This section addresses fundamental questions about the physicochemical properties of 2-Amino-5-bromonicotinic acid, which are critical for designing a successful purification strategy.

Frequently Asked Questions: Compound Characteristics

Q1: What are the key physical and chemical properties of 2-Amino-5-bromonicotinic acid that influence its recrystallization?

A1: Understanding the molecule's structure is paramount. 2-Amino-5-bromonicotinic acid (M.W. 217.02 g/mol) is a substituted pyridine ring containing three key functional groups: a basic amino group (-NH₂), an acidic carboxylic acid group (-COOH), and a halogen (Bromine).[\[1\]](#)[\[2\]](#)

This combination of features results in a molecule with moderate polarity and amphoteric character (can react as both an acid and a base). The compound typically appears as a pale yellow powder.[3][4] Its rigid, planar aromatic structure is conducive to forming a stable crystal lattice, which makes recrystallization a highly suitable purification technique.[5]

Property	Value	Source
CAS Number	52833-94-0	[1] [2]
Molecular Formula	C ₆ H ₅ BrN ₂ O ₂	[1] [2]
Molecular Weight	217.02 g/mol	[1] [2]
Appearance	Pale yellow powder	[3] [4]
IUPAC Name	2-amino-5-bromopyridine-3-carboxylic acid	[1]

Q2: What are the typical impurities I might encounter in my crude 2-Amino-5-bromonicotinic acid?

A2: The impurity profile depends heavily on the synthetic route. A common synthesis involves the bromination of 2-aminonicotinic acid.[6] Potential impurities could include:

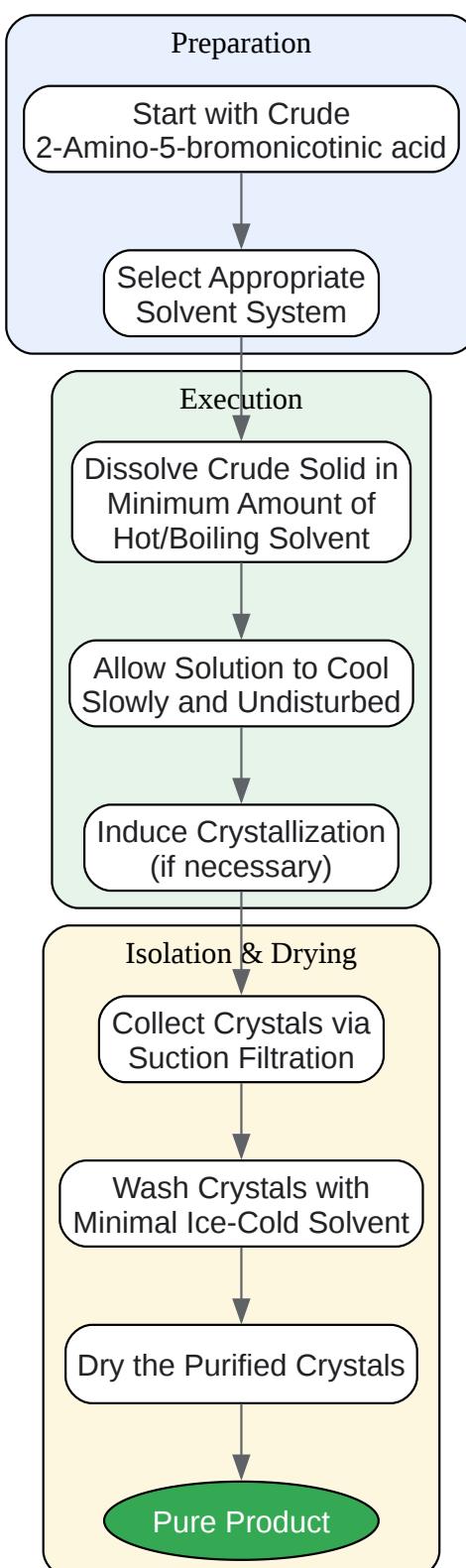
- Starting Material: Unreacted 2-aminonicotinic acid.
- Over-brominated Products: Dibrominated species or other isomers.
- Side-reaction Products: Impurities from side reactions during synthesis.
- Reagents and Solvents: Residual reagents or solvents from the reaction workup.

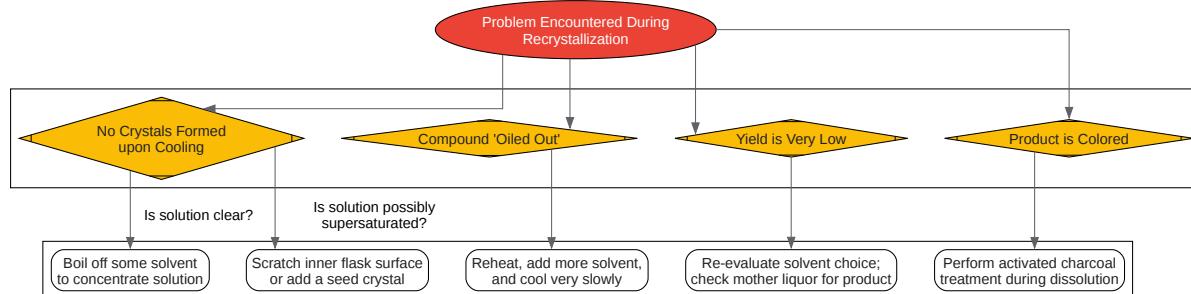
Knowing the likely impurities is crucial because their solubility characteristics will help determine the best recrystallization solvent to separate them from the desired product.

Part 2: The Recrystallization Workflow

This section provides a detailed, step-by-step guide to the recrystallization process, from solvent selection to final product isolation.

Workflow Diagram: The Recrystallization Process





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